

Methyl Acetylacetate-d3: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl acetylacetate-d3

Cat. No.: B12367617

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Methyl acetylacetate-d3**. The information presented is essential for ensuring a safe laboratory environment when working with this compound. The safety data for **Methyl acetylacetate-d3** is predominantly based on the non-deuterated form, Methyl acetoacetate, as isotopic labeling with deuterium does not significantly alter its fundamental chemical hazards.

Hazard Identification and Classification

Methyl acetylacetate-d3 is classified as a combustible liquid that can cause serious eye damage.^{[1][2]} It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H227: Combustible liquid.^[1]
- H318: Causes serious eye damage.^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is a prerequisite for its safe handling.

Property	Value	Source
Molecular Formula	C5H5D3O3	[3]
Molecular Weight	119.13 g/mol (approx.)	N/A
Appearance	Colorless liquid	[2][4][5]
Odor	Pleasant, fruity	[2][5]
Melting Point	-80 °C / -112 °F	[1][6][7][8]
Boiling Point	169 - 170 °C / 336 - 338 °F	[1][2][8]
Flash Point	67 - 70 °C / 152.6 - 158 °F (closed cup)	[2][6][7][9]
Density	1.076 g/cm³ at 25 °C	[1][5][8]
Vapor Pressure	1 hPa at 20 °C	[2]
Vapor Density	4.0	[2][8]
Autoignition Temperature	280 °C / 536 °F	[2][9]
Solubility in Water	Soluble	[2][5]
Flammability Limits	LEL: 3.1%, UEL: 16%	[2][6]

Toxicological Information

Toxicological data provides critical information about the potential health effects of exposure.

The data below is for the non-deuterated Methyl acetoacetate.

Metric	Value	Species	Test Guideline	Source
Acute Oral Toxicity (LD50)	2,580 - 3,228 mg/kg	Rat (male)	OECD 401	[1] [9] [10]
Acute Dermal Toxicity (LD50)	> 2,000 mg/kg	Rat	N/A	[1] [10]
Skin Corrosion/Irritation	No skin irritation	Rabbit	OECD 404	[1]
Serious Eye Damage	Causes serious eye damage	Rabbit	N/A	[1] [2] [9]

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing risk.

4.1. Handling:

- Use in a well-ventilated area to avoid inhalation of vapors.[\[11\]](#)[\[12\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[11\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)
- Take precautionary measures against static discharge.[\[1\]](#) Ground and bond containers and receiving equipment.[\[11\]](#)[\[13\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Do not eat, drink, or smoke when using this product.[\[12\]](#)[\[13\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[9\]](#)

4.2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2][9][11][12]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[2][10][11][12][13]
- Recommended storage temperature is typically 4°C, protected from light.[14] For solutions in solvent, -80°C for 6 months or -20°C for 1 month is recommended.[14]

Emergency Procedures

5.1. First-Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a POISON CENTER or doctor immediately.[1][2][9]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[1] If irritation persists, seek medical advice.[11]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2][9][11]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Consult a physician.[1][9][11]

5.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[1][6][11]
- Unsuitable Extinguishing Media: A heavy water stream may be ineffective.[15]
- Specific Hazards: The substance is combustible. Vapors may form explosive mixtures with air.[6][11] Heating may cause containers to explode.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][6][9][11]

5.3. Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[15] Ensure adequate ventilation. Remove all sources of ignition.[2][9][11] Avoid breathing vapors and contact with skin or eyes.[1][12]
- Environmental Precautions: Prevent the product from entering drains or waterways.[1][11][12]
- Containment and Cleanup: Cover drains.[1] Absorb the spill with inert material such as sand, earth, or vermiculite.[9][11][12] Collect the material into a suitable, labeled container for disposal.[11][12]

Experimental Protocols Cited

The toxicological and biodegradability data for Methyl acetoacetate are based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines. Below are summaries of the methodologies for the key tests cited.

6.1. OECD Test Guideline 401: Acute Oral Toxicity

- Principle: This test determines the short-term adverse effects of a substance after oral administration of a single dose. It is used to calculate the LD50 (median lethal dose), which is the statistically derived dose expected to cause death in 50% of the test animals.[11]
- Methodology: The test substance is administered by gavage in graduated doses to groups of rodents (typically rats).[11] Each group receives a single dose level. Animals are observed for a period, typically 14 days, for signs of toxicity and mortality. Body weight is recorded before administration, weekly, and at death.[11] At the end of the study, surviving animals are euthanized and all animals undergo a necropsy to record any gross pathological changes. [11]
- Note: This guideline was officially rescinded in 2002 and replaced by alternative methods that reduce the number of animals used, such as OECD 420, 423, and 425.[4]

6.2. OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

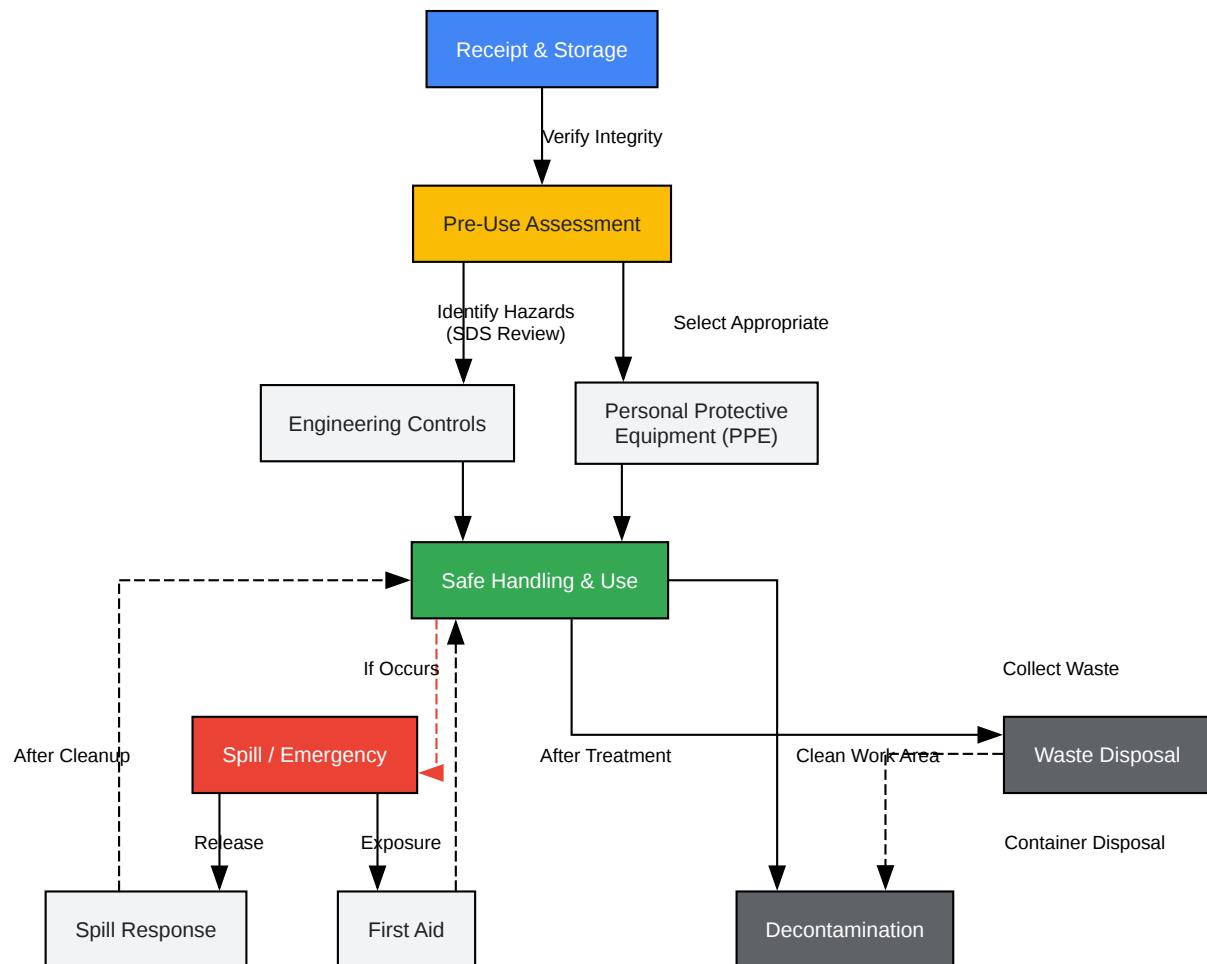
- Principle: This guideline assesses the potential of a substance to cause irritation or corrosion when applied to the skin.[1][3][14] The test evaluates the reversibility of the observed effects. [3][14]
- Methodology: A single dose (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area of skin (approx. 6 cm²) on an albino rabbit.[3] An untreated area of skin serves as a control. The exposure period is typically 4 hours, after which the substance is removed.[3] The skin is then examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 60 minutes, 24, 48, and 72 hours) after patch removal.[6] Observations may continue for up to 14 days to assess the reversibility of the effects.[3] The severity of the skin reactions is scored according to a standardized grading scale.[6]

6.3. OECD Test Guideline 301F: Ready Biodegradability (Manometric Respirometry Test)

- Principle: This screening test evaluates the "ready biodegradability" of a chemical in an aerobic aqueous medium.[2] It measures the oxygen consumed by a microbial inoculum as it biodegrades the test substance.[2][9] A substance is considered readily biodegradable if it reaches a specific percentage of its theoretical oxygen demand (ThOD) within a 28-day period, including a "10-day window" where the rapid biodegradation phase occurs.[9][15]
- Methodology: A known concentration of the test substance is added to a mineral medium inoculated with microorganisms (typically from activated sludge).[2] This mixture is incubated in a closed respirometer at a constant temperature for up to 28 days.[2] The consumption of oxygen is measured over time, either by monitoring pressure changes or by electrolytically generating oxygen to maintain a constant volume.[2][10] The amount of oxygen consumed by the microorganisms in the presence of the test substance (corrected for a blank control) is expressed as a percentage of the ThOD.[2]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling and use of **Methyl acetylacetate-d3** in a laboratory setting.

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Caption: Safe handling workflow for **Methyl acetylacetate-d3**.

This guide is intended for informational purposes and should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) provided by the manufacturer and adherence to all institutional and regulatory safety protocols.

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